

A Technical Guide to 2-Methoxyethyl 4-methylbenzenesulfonate

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Compound of Interest

Compound Name: 2-Methoxyethyl 4-methylbenzenesulfonate

Cat. No.: B609234

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CAS Number: 17178-10-8

This in-depth technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals interested in the properties, synthesis, and applications of **2-Methoxyethyl 4-methylbenzenesulfonate**. This versatile reagent, also known as 2-methoxyethyl tosylate, is a valuable building block in organic synthesis, particularly in the development of novel pharmaceutical agents.

Chemical and Physical Properties

2-Methoxyethyl 4-methylbenzenesulfonate is a stable and effective alkylating agent. Its physical and chemical properties are summarized in the table below, providing a quick reference for laboratory use.^{[1][2][3]}

Property	Value	Source
CAS Number	17178-10-8	[4] [5] [6] [7]
Molecular Formula	C ₁₀ H ₁₄ O ₄ S	[1] [6]
Molecular Weight	230.28 g/mol	[1] [6]
Appearance	Colorless to pale yellow liquid	[3]
Melting Point	10 °C	[2]
Boiling Point	141 °C	[2]
Purity	Typically >98%	[1]

Spectral Data

While high-resolution spectra are not readily available in public domains, the expected spectral characteristics can be inferred from the structure and data for analogous compounds.

¹H NMR: The proton NMR spectrum is expected to show characteristic peaks for the aromatic protons of the tosyl group, the methyl group on the benzene ring, and the protons of the methoxyethyl group.

¹³C NMR: The carbon NMR spectrum will display distinct signals for the carbons of the benzene ring, the methyl group, the sulfonate group, and the methoxyethyl chain.

IR Spectroscopy: The infrared spectrum should exhibit strong absorption bands corresponding to the S=O stretching of the sulfonate group, as well as C-O and C-H stretching vibrations.

Mass Spectrometry: The mass spectrum would show the molecular ion peak and characteristic fragmentation patterns corresponding to the tosyl and methoxyethyl moieties.

Synthesis and Experimental Protocols

The primary method for the synthesis of **2-Methoxyethyl 4-methylbenzenesulfonate** is the esterification of 2-methoxyethanol with 4-toluenesulfonyl chloride (TsCl) in the presence of a base.

Experimental Protocol: Synthesis of a Related Compound, 2-(2-(2-Methoxyethoxy)ethoxy)ethyl 4-Methylbenzenesulfonate

This protocol for a structurally related compound illustrates the general methodology.^[8]

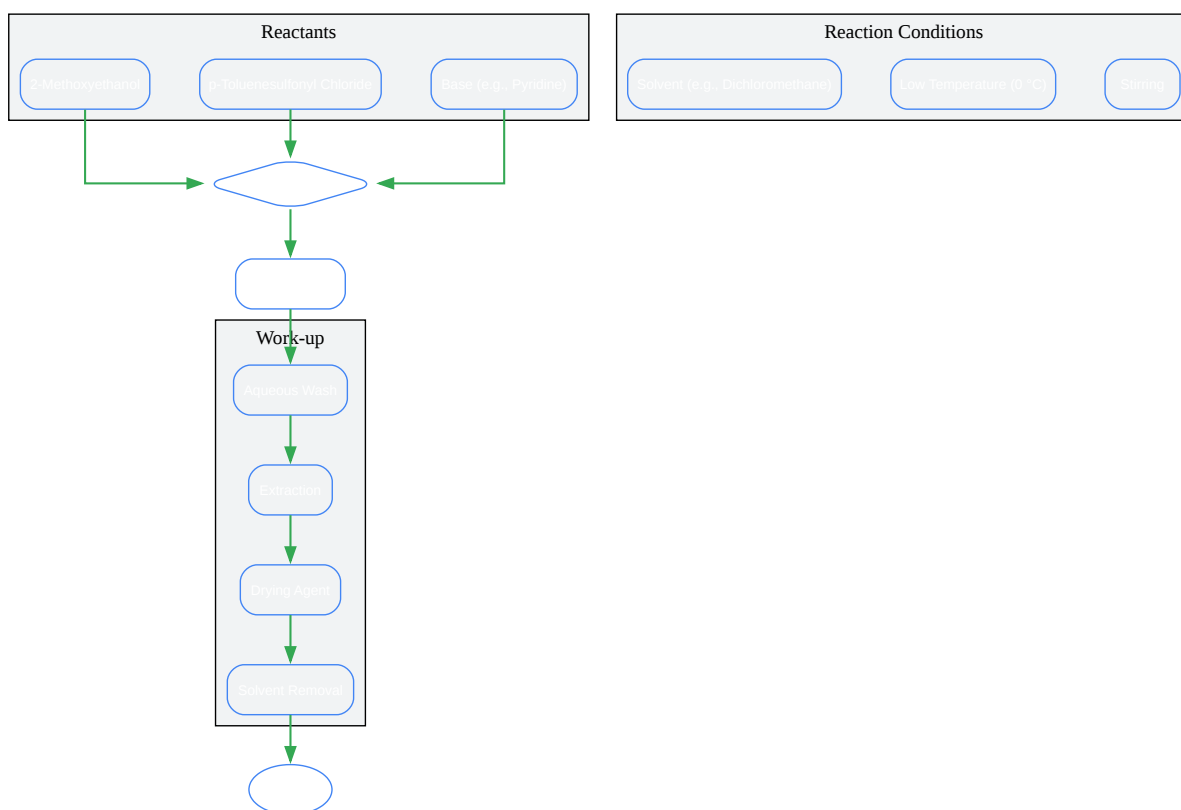
Materials:

- Tri(ethylene glycol) monomethyl ether
- p-Toluenesulfonyl chloride
- Sodium hydroxide
- Tetrahydrofuran (THF)
- Water
- Methylene chloride
- Dilute HCl
- Brine
- Magnesium sulfate

Procedure:

- Dissolve sodium hydroxide (3.65 g, 91.3 mmol) and tri(ethyleneglycol) monomethyl ether (10.0 g, 60.9 mmol) in a mixture of THF (140 mL) and water (20 mL).
- Cool the solution in an ice bath.
- Slowly add a solution of p-toluenesulfonyl chloride (12.76 g, 67.0 mmol) in THF (20 mL).
- Stir the solution at 0 °C for 3 hours.
- Pour the reaction mixture into ice water (50 mL).

- Extract the mixture several times with methylene chloride.
- Wash the combined organic layers with dilute HCl and brine, then dry over MgSO_4 .
- Filter and remove the solvent under reduced pressure to yield the product as a colorless oil.



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Synthesis workflow for **2-Methoxyethyl 4-methylbenzenesulfonate**.

Applications in Drug Development

2-Methoxyethyl 4-methylbenzenesulfonate serves as a key intermediate in the synthesis of a variety of bioactive molecules due to its ability to introduce the 2-methoxyethyl group into target structures. This modification can influence the pharmacokinetic and pharmacodynamic properties of a drug candidate.

Role as an Alkylating Agent

The tosylate group is an excellent leaving group, making the adjacent carbon atom susceptible to nucleophilic attack. This reactivity is harnessed to alkylate various nucleophiles, such as amines, phenols, and thiols, which are common functional groups in pharmaceutical scaffolds.

Synthesis of Bioactive Heterocycles

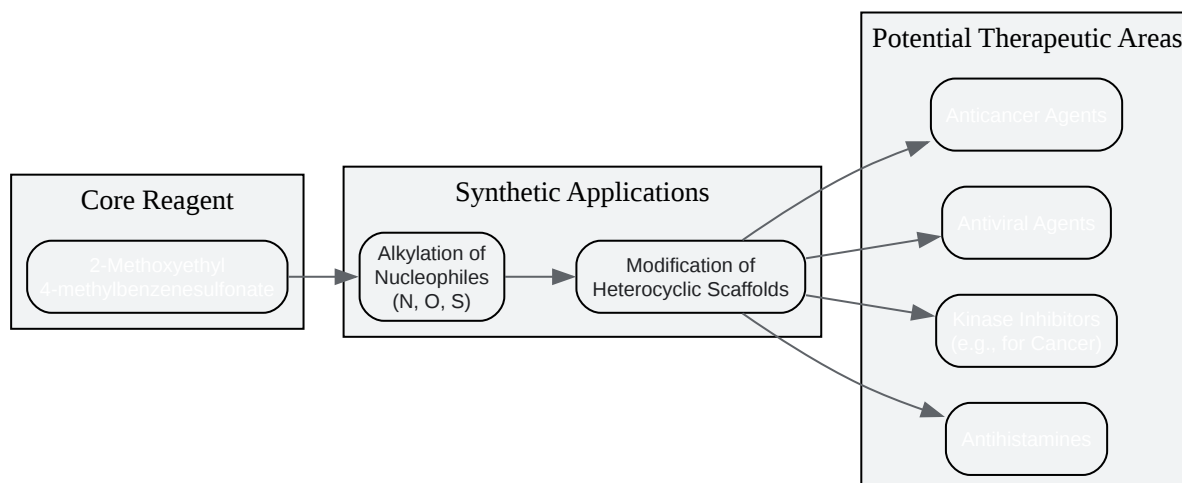
Heterocyclic compounds are fundamental to medicinal chemistry.[9] **2-Methoxyethyl 4-methylbenzenesulfonate** is employed in the alkylation of nitrogen-containing heterocycles to produce derivatives with potential therapeutic applications. For instance, it has been used in the synthesis of benzimidazole derivatives investigated as antihistamine agents.[4]

Application in the Synthesis of Kinase Inhibitors

Kinase inhibitors are a major class of targeted cancer therapies.[10][11][12] The introduction of specific alkyl groups can modulate the binding affinity and selectivity of these inhibitors. While direct synthesis of kinase inhibitors using this specific reagent is not widely documented, its utility in modifying heterocyclic cores common in kinase inhibitors is a logical application.

Potential in Antiviral and Anticancer Drug Synthesis

The structural motifs introduced by **2-Methoxyethyl 4-methylbenzenesulfonate** are present in various antiviral and anticancer agents.[13][14][15][16] Its role as a synthetic intermediate allows for the structural diversification of lead compounds in the development of new therapies. For example, benzenesulfonate derivatives have shown anticancer activity.[13]



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Application workflow in drug discovery.

Safety and Handling

Appropriate safety precautions should be taken when handling **2-Methoxyethyl 4-methylbenzenesulfonate**. It is advisable to work in a well-ventilated fume hood and wear personal protective equipment, including gloves and safety glasses. For detailed safety information, refer to the Material Safety Data Sheet (MSDS) provided by the supplier.

Conclusion

2-Methoxyethyl 4-methylbenzenesulfonate is a valuable and versatile reagent in the field of drug discovery and development. Its utility as an alkylating agent for the introduction of the 2-methoxyethyl moiety allows for the synthesis and modification of a wide range of bioactive molecules. This guide provides a foundational understanding of its properties, synthesis, and applications, empowering researchers to effectively utilize this compound in their synthetic endeavors.

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